

Opabactin Application Notes and Protocols for Greenhouse Crop Plants

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Compound of Interest

Compound Name: *Opabactin*

Cat. No.: *B15571541*

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Introduction

Opabactin (OP) is a highly potent and stable synthetic agonist of the abscisic acid (ABA) receptor, designed to enhance drought tolerance in crop plants by regulating water use.[1][2][3] As a "super hormone," **opabactin** is approximately 10 times more potent than endogenous ABA in inducing anti-transpirant responses.[3] These characteristics make it a valuable tool for research into plant stress physiology and a promising candidate for the development of agrochemicals to mitigate crop losses due to drought.

These application notes provide detailed protocols for the preparation and application of **opabactin** to crop plants in a greenhouse setting, methods for evaluating its efficacy, and an overview of its mechanism of action.

Mechanism of Action: The ABA Signaling Pathway

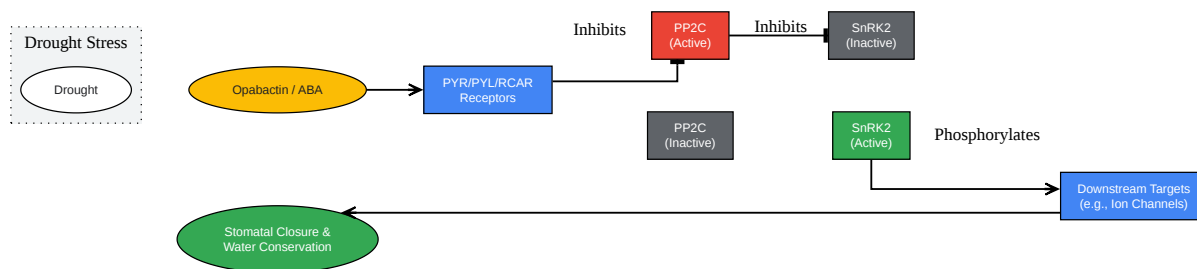
Opabactin mimics the action of abscisic acid (ABA) by binding to and activating the PYR/PYL/RCAR family of ABA receptors. This activation triggers a signaling cascade that leads

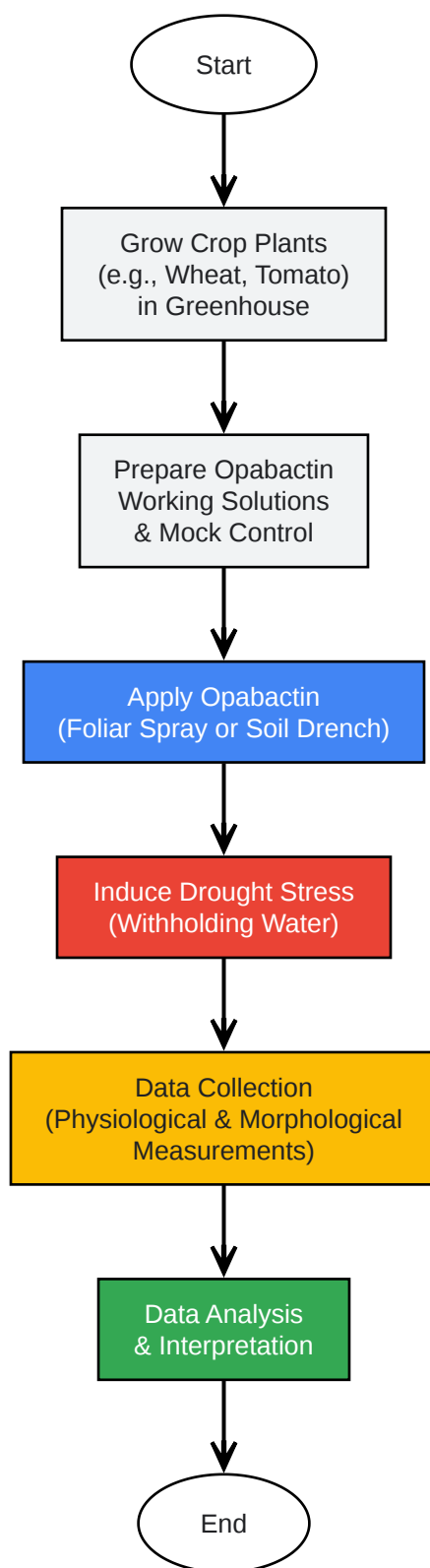
to the closure of stomata, the microscopic pores on leaf surfaces responsible for gas exchange and water transpiration.

The core components of this pathway are:

- **PYR/PYL/RCAR Receptors:** These are the primary receptors for ABA and its agonists like **opabactin**.
- **Type 2C Protein Phosphatases (PP2Cs):** These are negative regulators of the signaling pathway. In the absence of ABA, PP2Cs are active and suppress downstream signaling.
- **SNF1-related Protein Kinases 2 (SnRK2s):** These are positive regulators of the pathway.

Upon binding of **opabactin** to the PYR/PYL/RCAR receptors, the receptor undergoes a conformational change that allows it to bind to and inhibit the activity of PP2Cs. This inhibition relieves the suppression of SnRK2s, which then become active and phosphorylate downstream targets, including ion channels in the guard cells of the stomata. The activation of these ion channels leads to an efflux of ions from the guard cells, a decrease in turgor pressure, and ultimately, stomatal closure. This reduction in stomatal aperture conserves water within the plant.[\[4\]](#)[\[5\]](#)[\[6\]](#)





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